

Technical Monograph: 2-Chloro-4-(3-chlorophenyl)benzoic Acid

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Compound of Interest

Compound Name: 2-Chloro-4-(3-chlorophenyl)benzoic acid

CAS No.: 1261981-20-7

Cat. No.: B594051

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Part 1: Chemical Identity & Significance

Compound Overview

- IUPAC Name: **2-Chloro-4-(3-chlorophenyl)benzoic acid**
- CAS Number: 1261981-20-7
- Molecular Formula: $C_{13}H_8Cl_2O_2$
- Molecular Weight: 267.11 g/mol
- Structural Class: Halogenated Biphenyl Carboxylic Acid

Scientific Significance This molecule belongs to a class of biaryl acids extensively studied for their ability to bind into the thyroxine (T4) binding pockets of Transthyretin (TTR).[1] The structural homology to clinically approved drugs like Diflunisal and Tafamidis suggests high potential as a kinetic stabilizer of TTR tetramers, preventing amyloidogenesis. Additionally, the

biphenyl acid scaffold is a known pharmacophore for inhibiting dihydroorotate dehydrogenase (DHODH) and bacterial cell division protein FtsZ.

Property	Value (Calculated)	Relevance
LogP	~4.2 - 4.5	High lipophilicity; optimized for hydrophobic pockets (e.g., TTR T4 site).
pKa (Acid)	~3.8 - 4.0	Ionized at physiological pH; forms salt bridges with Lysine residues.
TPSA	37.3 Å ²	Good membrane permeability; likely orally bioavailable.
Rotatable Bonds	2	Rigid biaryl core reduces entropic penalty upon binding.

Part 2: Synthesis Protocol (Suzuki-Miyaura Coupling)

Expertise & Experience: The most robust route to this scaffold is the palladium-catalyzed Suzuki-Miyaura cross-coupling. While many protocols exist, the use of 4-bromo-2-chlorobenzoic acid as the electrophile is preferred over the iodo-analog due to better commercial availability and stability. The 3-chlorophenylboronic acid serves as the nucleophile.

Critical Optimization:

- **Base Selection:** Use Potassium Carbonate (K₂CO₃) or Cesium Carbonate (Cs₂CO₃). Stronger bases like hydroxides can cause competitive protodeboronation of the boronic acid.
- **Solvent System:** A Dioxane/Water (4:1) mixture is ideal to solubilize the inorganic base while maintaining high reaction temperature capability.

Step-by-Step Protocol:

- **Reagent Prep:**
 - **Substrate A:** 4-Bromo-2-chlorobenzoic acid (1.0 equiv, 5 mmol)

- Substrate B: 3-Chlorophenylboronic acid (1.2 equiv, 6 mmol)
- Catalyst: Pd(dppf)Cl₂·DCM (0.03 equiv) or Pd(PPh₃)₄ (0.05 equiv)
- Base: K₂CO₃ (3.0 equiv, dissolved in min. water)
- Solvent: 1,4-Dioxane (20 mL, degassed)
- Reaction Assembly:
 - Charge a round-bottom flask with Substrate A, Substrate B, and the Catalyst under an inert atmosphere (Nitrogen or Argon).
 - Add the degassed Dioxane and the aqueous Base solution.
 - Critical Step: Sparge the mixture with Argon for 5 minutes to remove residual oxygen, which degrades the Pd(0) species.
- Execution:
 - Heat the mixture to 90°C for 12–16 hours. Monitor by TLC (System: Hexane/Ethyl Acetate 2:1) or LC-MS.
 - Endpoint: Disappearance of the bromide starting material.
- Workup & Purification:
 - Cool to room temperature. Acidify carefully with 1N HCl to pH ~2 (precipitating the free acid).
 - Extract with Ethyl Acetate (3x). Wash combined organics with Brine, dry over Na₂SO₄, and concentrate.
 - Purification: Recrystallization from Ethanol/Water is often sufficient. If necessary, purify via flash column chromatography (SiO₂, Gradient: 0 → 30% EtOAc in Hexanes with 1% Acetic Acid).

Part 3: Biological Mechanism of Action (TTR Stabilization)

Mechanism Hypothesis: Based on the Structure-Activity Relationship (SAR) of halogenated biphenyls (e.g., Diflunisal analogs), **2-Chloro-4-(3-chlorophenyl)benzoic acid** is predicted to function as a TTR Kinetic Stabilizer.

- **Binding Site:** The molecule binds at the dimer-dimer interface of the TTR tetramer (the T4 hormone binding pocket).
- **Anchoring:** The carboxylate group (-COOH) forms electrostatic interactions (salt bridges) with the

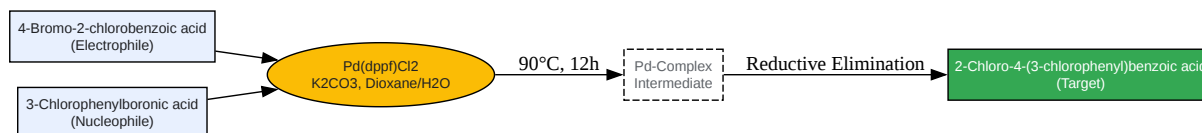
-amino group of Lys15 and H-bonds with Ser117.
- **Hydrophobic Fit:** The 3-chlorophenyl ring penetrates the inner hydrophobic pocket (HBP3/HBP3'), engaging in Van der Waals interactions with Leu17, Leu110, and Val121.
- **Halogen Bonding:** The Chlorine atoms occupy specific "Halogen Binding Pockets," displacing water and increasing binding affinity via hydrophobic shielding.

Validation Protocol (TTR Fibril Formation Assay):

- **Reagents:** Recombinant WT-TTR (0.4 mg/mL), Test Compound (7.2 μ M), Acidic Buffer (pH 4.4).
- **Method:** Incubate TTR with the compound for 30 min. Lower pH to 4.4 to induce aggregation. Incubate at 37°C for 72h.
- **Readout:** Measure turbidity at 400 nm. A decrease in turbidity relative to control indicates stabilization.

Part 4: Visualizations

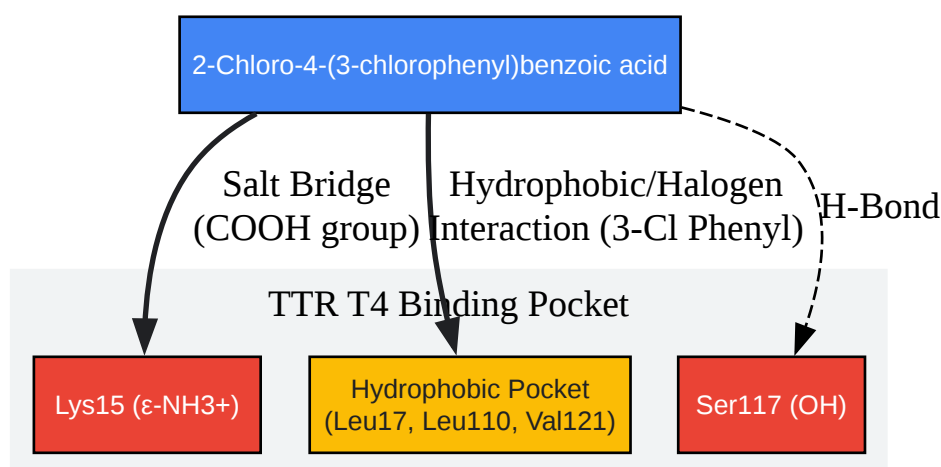
Figure 1: Synthesis Pathway[2]



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Caption: Palladium-catalyzed Suzuki-Miyaura cross-coupling strategy for the target scaffold.

Figure 2: Predicted TTR Binding Mode



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Caption: Schematic of the predicted pharmacophore interactions within the Transthyretin (TTR) binding pocket.^{[1][3]}

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